

An In-depth Technical Guide to Methyl 4-(methylamino)-3-nitrobenzoate

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Compound of Interest

Compound Name: *Methyl 3-(methylamino)-4-nitrobenzoate*

Cat. No.: *B1369292*

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Abstract: This technical guide provides a comprehensive overview of Methyl 4-(methylamino)-3-nitrobenzoate, a key intermediate in organic synthesis. The document details its chemical properties, synthesis protocols, and significant applications, particularly in the pharmaceutical industry. All quantitative data is presented in structured tables, and experimental workflows are visualized using DOT language diagrams. This paper is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction and IUPAC Nomenclature

The compound of interest, based on the user query for "**Methyl 3-(methylamino)-4-nitrobenzoate**," is most prominently identified in chemical literature and databases as Methyl 4-(methylamino)-3-nitrobenzoate. It is crucial to note the positional difference of the substituents on the benzene ring compared to the requested name. This document will focus on the latter, more referenced compound.

Methyl 4-(methylamino)-3-nitrobenzoate is a versatile organic compound primarily utilized as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Its structure, featuring a methylamino group and a nitro group on a benzoate backbone, makes it a valuable precursor for creating a variety of biologically active molecules.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Methyl 4-(methylamino)-3-nitrobenzoate and its corresponding carboxylic acid precursor, 4-(Methylamino)-3-nitrobenzoic acid, is provided below.

Table 1: Physicochemical Properties of Methyl 4-(methylamino)-3-nitrobenzoate and Related Compounds

Property	Methyl 4-(methylamino)-3-nitrobenzoate	4-(Methylamino)-3-nitrobenzoic Acid
CAS Number	71254-71-2[1]	41263-74-5[2][3]
Molecular Formula	C9H10N2O4[4]	C8H8N2O4[2][5]
Molecular Weight	210.19 g/mol	196.16 g/mol [5]
Appearance	Not specified	Yellow crystalline powder[6]
Melting Point	Not specified	210-212 °C[6]
Solubility	Not specified	Soluble in water, ethanol, and DMSO[6]
IUPAC Name	Methyl 4-(methylamino)-3-nitrobenzoate	4-(methylamino)-3-nitrobenzoic acid[3]

Synthesis and Experimental Protocols

The synthesis of Methyl 4-(methylamino)-3-nitrobenzoate typically involves the esterification of its carboxylic acid precursor, 4-(Methylamino)-3-nitrobenzoic acid. The synthesis of this acid is well-documented and is a critical first step.

Synthesis of 4-(Methylamino)-3-nitrobenzoic Acid

There are two primary methods for the synthesis of 4-(Methylamino)-3-nitrobenzoic acid.

Method 1: Nitration of 4-Methylaminobenzoic Acid

In this method, 4-Methylaminobenzoic Acid is nitrated using a mixture of nitric acid and sulfuric acid to produce 4-(Methylamino)-3-nitrobenzoic Acid[6].

Method 2: From 4-chlorobenzoic acid

A common industrial method starts with 4-chlorobenzoic acid. This process involves two main steps: nitration followed by a nucleophilic substitution with methylamine[2].

- **Step 1: Nitration of 4-chlorobenzoic acid:** 4-chlorobenzoic acid is reacted with a mixture of concentrated sulfuric acid and nitric acid to yield 3-nitro-4-chlorobenzoic acid[2].
- **Step 2: Amination:** The resulting 3-nitro-4-chlorobenzoic acid undergoes a reaction with an aqueous solution of methylamine. The reaction mixture is heated, and upon completion, the pH is adjusted with an acid to precipitate the product, 4-(methylamino)-3-nitrobenzoic acid[2]. A patent describes a similar process where 4-chloro-3-nitrobenzoic acid is reacted with methylamine to generate 4-methylamino-3-nitrobenzoic acid[7].

Esterification to Methyl 4-(methylamino)-3-nitrobenzoate

Once 4-(Methylamino)-3-nitrobenzoic acid is synthesized, it can be converted to its methyl ester, Methyl 4-(methylamino)-3-nitrobenzoate, through standard esterification procedures, such as Fischer esterification (reaction with methanol in the presence of a strong acid catalyst like sulfuric acid).

Applications in Organic Synthesis

Methyl 4-(methylamino)-3-nitrobenzoate and its precursor are valuable intermediates in the pharmaceutical industry.

- **Pharmaceutical Intermediates:** 4-(Methylamino)-3-nitrobenzoic acid is a key intermediate in the synthesis of antihypertensive drugs such as Candesartan and Irbesartan[6]. It is also used in the synthesis of nonsteroidal anti-inflammatory drugs (NSAIDs) like Diclofenac and Naproxen[6]. The ester form is also expected to be a crucial building block in similar synthetic pathways.
- **Dye Intermediate:** The parent acid is used as an intermediate for producing azo dyes for the textile industry[6].
- **Polymer Synthesis:** It can be used as a monomer in the synthesis of polymers like polyesters and polyamides[6].

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the synthesis workflow for 4-(Methylamino)-3-nitrobenzoic acid, a direct precursor to Methyl 4-(methylamino)-3-nitrobenzoate.



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Caption: Synthesis workflow from 4-chlorobenzoic acid.

Conclusion

Methyl 4-(methylamino)-3-nitrobenzoate is a compound of significant interest in organic synthesis, particularly for the development of pharmaceuticals. This guide has provided a detailed overview of its properties, synthesis, and applications, drawing from available scientific literature and patent information. The provided experimental protocols and workflows offer a practical foundation for researchers and chemists working with this versatile intermediate.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 4-(methyldiamino)-3-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1369292#iupac-name-for-methyl-3-methyldiamino-4-nitrobenzoate]

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